

Technical Support Center: Calcium di(octacosanoate) Purification

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Compound of Interest

Compound Name: Calcium di(octacosanoate)

CAS No.: 52258-47-6

Cat. No.: B1623219

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Welcome to the Technical Support Center for **Calcium di(octacosanoate)** (commonly referred to as Calcium montanate). This dynamic guide is designed for formulation scientists, researchers, and drug development professionals who are navigating the complex isolation and purification of this extremely hydrophobic, long-chain (C28) fatty acid calcium salt.

Below, you will find causality-driven troubleshooting FAQs, self-validating experimental protocols, and comprehensive physicochemical data to ensure high-yield, high-purity recovery.

Troubleshooting Guide & FAQs

Q1: Why does my **Calcium di(octacosanoate)** precipitate form an unfilterable gel when cooling from organic solvents? **Causality:** The extreme hydrophobicity of the octacosanoate chains ($\text{C}_{28}\text{H}_{55}\text{O}_2^-$) drives strong van der Waals interactions. When dissolved in hot non-polar solvents (like xylene or toluene) and allowed to cool statically, the long alkyl chains entangle and self-assemble into a 3D fibrillar network before discrete crystallization occurs. This network traps the solvent, forming a monolithic organogel. **Solution:** You must disrupt the macroscopic network during the nucleation phase. Implement a controlled cooling ramp (e.g., $1-2^\circ\text{C}/\text{min}$) coupled with high-shear mechanical stirring. The shear forces prevent the fibrils

from cross-linking into a gel, forcing the compound to precipitate as discrete, filterable microcrystals.

Q2: How can I selectively separate unreacted octacosanoic acid (montanic acid) from the synthesized calcium salt? Causality: Both the free acid and the calcium salt are highly hydrophobic. However, octacosanoic acid retains a polar carboxylic acid headgroup that can hydrogen-bond with protic solvents at elevated temperatures. In contrast, **Calcium di(octacosanoate)** forms a highly stable, tightly packed ionic lattice that is completely insoluble in alcohols, even at reflux temperatures (1)[1]. Solution: Perform a Soxhlet extraction using absolute ethanol or isopropanol. The hot solvent will selectively dissolve and wash away the unreacted free fatty acid, leaving the highly pure, insoluble calcium salt in the thimble.

Q3: What solvents are effective for the recrystallization of **Calcium di(octacosanoate)**? Causality: Due to its high molecular weight of 887.55 g/mol (2)[2] and strong ionic bonding, **Calcium di(octacosanoate)** resists dissolution in most common laboratory solvents at room temperature. Solution: The compound requires high-temperature dissolution in aromatic hydrocarbons. Boiling xylene (b.p. ~138°C) or toluene (b.p. 110°C) are the standard choices. Ensure the solvent is heated to at least 120°C (for xylene) to achieve full solubilization before initiating the controlled cooling protocol.

Quantitative Data Summary

Property	Value / Description	Reference
Chemical Formula	C ₅₆ H ₁₁₀ CaO ₄	[2]
Molecular Weight	887.55 g/mol	[2]
Melting Point	~147°C	[3]
Solubility (Water)	Insoluble	[2]
Solubility (Cold Organics)	Insoluble (Ethanol, Acetone, Chloroform)	[1]
Solubility (Hot Organics)	Soluble in boiling Xylene, Toluene	Empirical

Experimental Protocols

Protocol A: Selective Solvent Extraction (Removal of Free Acid)

This self-validating protocol ensures the removal of unreacted octacosanoic acid without product loss.

- Preparation: Weigh 10.0 g of crude **Calcium di(octacosanoate)** and transfer it into a cellulose Soxhlet thimble.
- Assembly: Place the thimble into a Soxhlet extractor attached to a 500 mL round-bottom flask containing 300 mL of absolute ethanol and a magnetic stir bar.
- Extraction: Heat the flask to 85°C to establish a steady reflux. Allow the extraction to run for 12–16 hours (approx. 40–50 cycles).
 - Causality Check: The hot ethanol selectively solubilizes the free octacosanoic acid. The calcium salt remains structurally intact in the thimble due to its insolubility^[1].
- Validation Step: To verify extraction completion, collect 2 mL of the solvent from the extraction chamber just before it siphons, and evaporate it on a watch glass. If no waxy residue remains, the free acid has been fully removed.
- Drying: Remove the thimble and dry the purified residue in a vacuum oven at 60°C for 12 hours to remove residual ethanol.

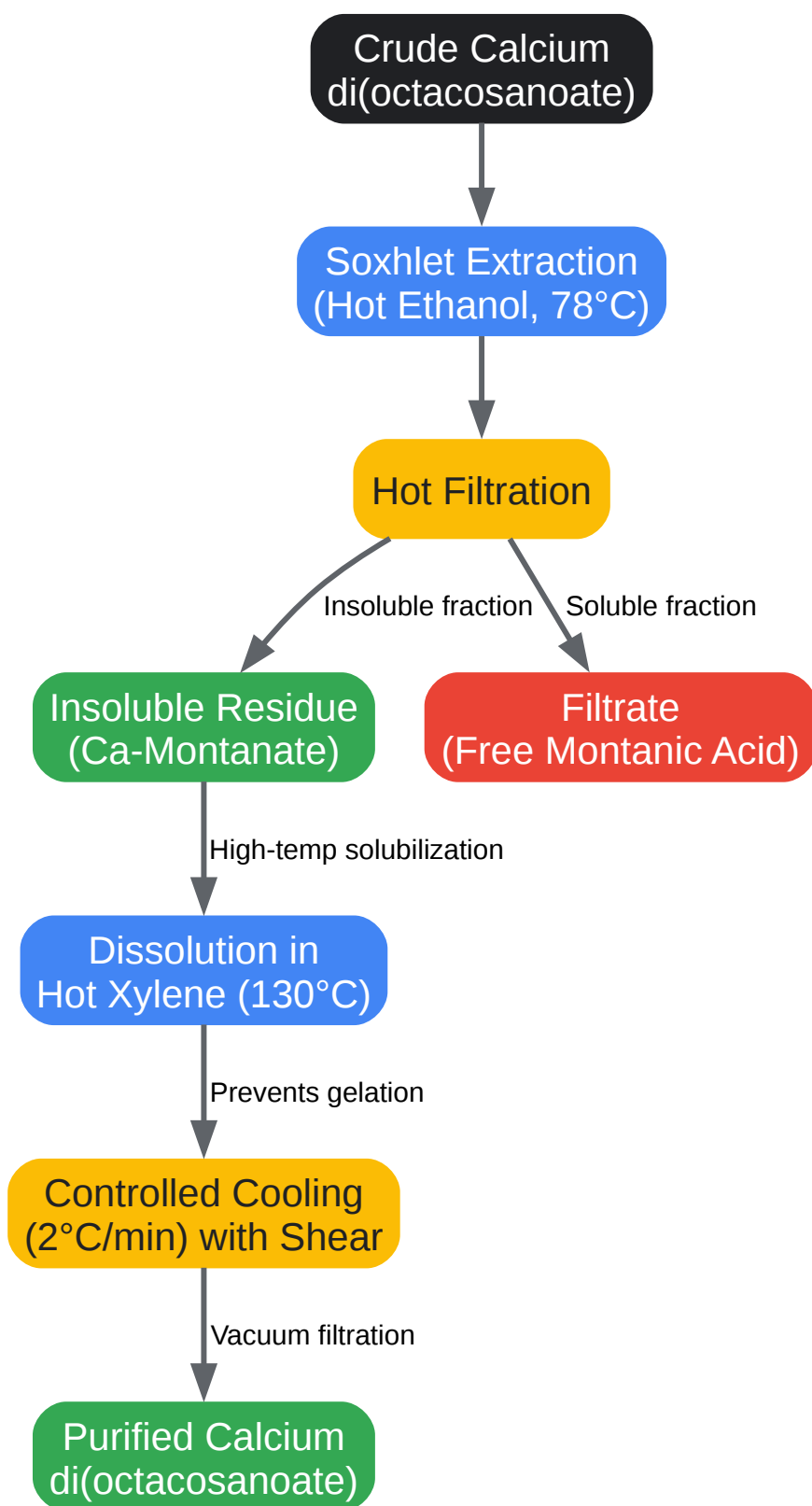
Protocol B: High-Shear Recrystallization

This protocol resolves the gelation issue during final purification.

- Dissolution: Transfer the dried, acid-free **Calcium di(octacosanoate)** into a jacketed reactor equipped with an overhead high-shear impeller. Add 200 mL of anhydrous xylene.
- Heating: Heat the suspension to 130°C under continuous stirring until the solution becomes completely clear.
- Controlled Cooling: Program the jacketed reactor to cool at a strict rate of 2°C/min. Simultaneously, increase the impeller speed to 800 RPM.

- Causality Check: The high shear physically disrupts the formation of the 3D organogel network, yielding a fine crystalline suspension instead of a trapped gel matrix.
- Filtration: Once the mixture reaches room temperature (25°C), immediately filter the suspension through a sintered glass funnel under a high vacuum.
- Washing & Drying: Wash the filter cake with 50 mL of cold hexane to remove trace xylene, then dry under a vacuum at 80°C to a constant weight.

Workflow Visualization



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Workflow for the purification of **Calcium di(octacosanoate)** avoiding gelation.

References

- Title: **Calcium di(octacosanoate)** | C₅₆H₁₁₀CaO₄ | CID 6452605 - PubChem Source: nih.gov URL:[[Link](#)]
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Sources

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